

A Comprehensive Technical Guide to the Physical Properties of Bis(4-aminocyclohexyl)methane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-Methylenedicyclohexanamine

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This technical guide provides an in-depth overview of the core physical properties of bis(4-aminocyclohexyl)methane, also known as 4,4'-methylenebis(cyclohexylamine). The information presented is curated for researchers, scientists, and professionals in drug development who utilize this compound in their work. This document summarizes key quantitative data in a structured format and outlines the standard experimental protocols for their determination.

Bis(4-aminocyclohexyl)methane is a versatile chemical intermediate with the CAS Registry Number 1761-71-3.^{[1][2]} It is recognized for its role as a curing agent in epoxy resins and as a monomer in the synthesis of various polymers, including those with applications in the biomedical field. An accurate understanding of its physical properties is critical for its proper handling, application, and the development of new materials.

Summary of Physical and Chemical Properties

The physical characteristics of bis(4-aminocyclohexyl)methane have been determined through various analytical methods. These properties are essential for predicting its behavior in different chemical processes and for ensuring safe handling and storage. The compound typically appears as a yellowish-white liquid or a brown solid paste.^{[1][3]}

Property	Value	Notes
Molecular Formula	C13H26N2	[1][2]
Molecular Weight	210.36 g/mol	[1][2]
Melting Point	60-65 °C (140-149 °F)	Isomer dependent (cis-cis: 140-143.6°F, trans-trans: 147.2-149°F)[2][3]
Boiling Point	320.0 ± 0.0 °C at 760 mmHg	[2]
Density	0.9 ± 0.1 g/cm ³	At 77°F (25°C)[2][3]
Vapor Pressure	0.0 ± 0.6 mmHg at 25 °C	[2]
Flash Point	144.8 ± 17.9 °C (318.2 °F)	Closed cup method[2]
Solubility in Water	Insoluble to very soluble	Sources vary, with some indicating insolubility and others high solubility.[1][2][3]
Refractive Index	1.499	[2]

Experimental Protocols

The determination of the physical properties listed above requires precise and standardized experimental procedures. Below are detailed methodologies for measuring some of the key properties of bis(4-aminocyclohexyl)methane.

Melting Point Determination (Capillary Method)

The melting point is a crucial indicator of a substance's purity.[4][5]

Principle: A small, powdered sample of the substance is heated at a controlled rate. The temperature range from the first sign of melting to the complete liquefaction of the sample is recorded as the melting point.[4][6]

Methodology:

- **Sample Preparation:** The solid sample is thoroughly dried and finely powdered.[6] A small amount is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.[7]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, adjacent to a calibrated thermometer.[4][8]
- **Heating:** The sample is heated rapidly to a temperature about 15-20°C below the expected melting point.[7] The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.[4]
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid turns into a clear liquid is recorded as the end of the range.[4][7]

Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[9]

Principle: For a sufficient quantity of liquid, a simple distillation is performed. The temperature of the vapor that is in equilibrium with the boiling liquid is measured. This constant temperature is the boiling point.[10]

Methodology:

- **Apparatus Setup:** A distillation flask is filled with the liquid sample (at least 5 mL) and a few boiling chips to ensure smooth boiling. A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.[9]
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Measurement:** The temperature is monitored. As the vapor condenses in the condenser, the temperature reading on the thermometer will stabilize. This steady temperature is recorded as the boiling point at the measured atmospheric pressure.[10] For smaller quantities, a micro-boiling point method using an inverted capillary tube in a small sample tube can be employed.[11][12]

Density Determination (Direct Mass and Volume Measurement)

Density is the mass of a substance per unit volume.^[13]

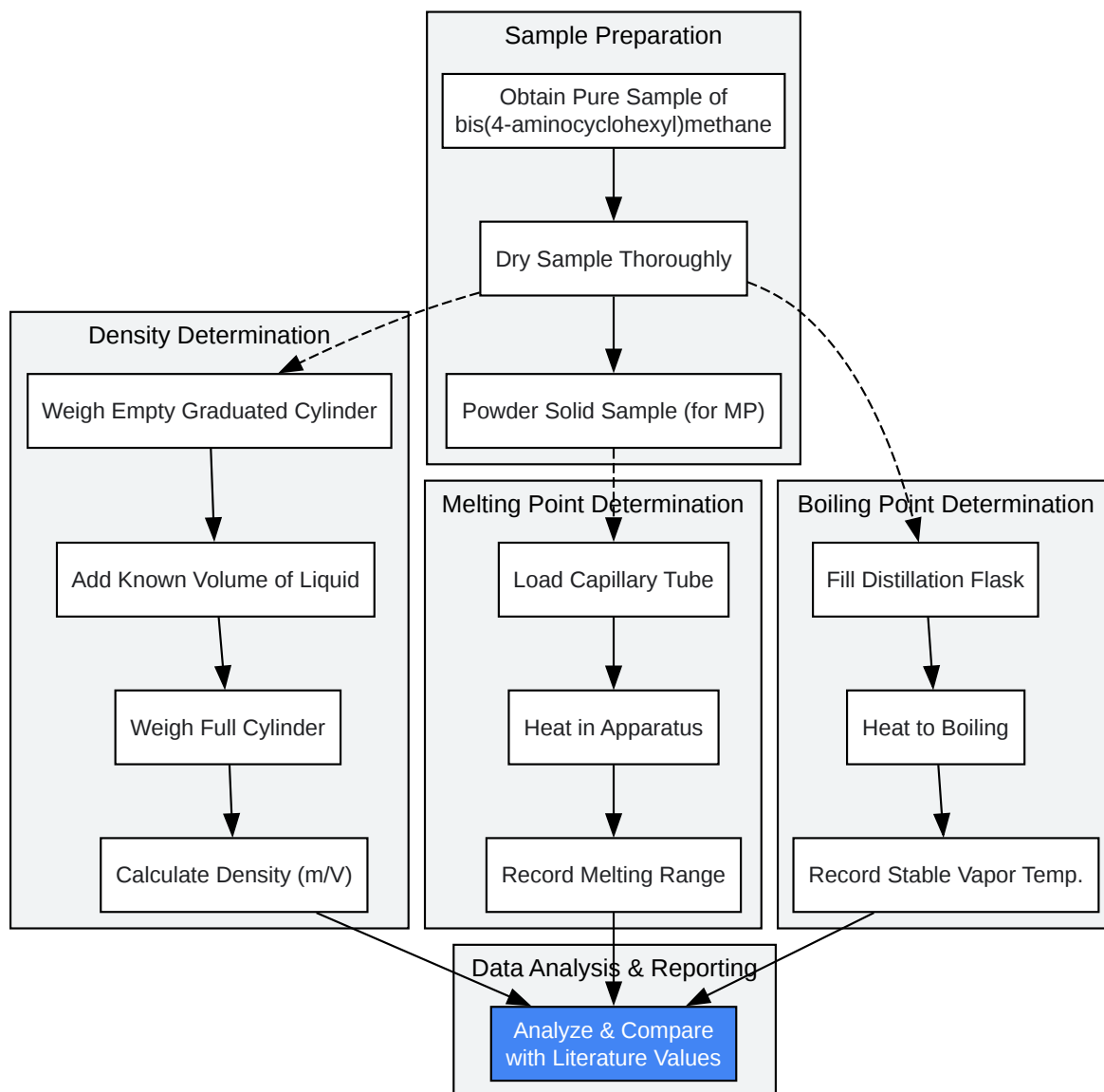
Principle: The density of a liquid is determined by accurately measuring its mass and corresponding volume.^{[13][14]}

Methodology:

- **Mass Measurement:** The mass of a clean, dry graduated cylinder or pycnometer (volumetric flask) is measured using an electronic balance.^[14]
- **Volume Measurement:** A specific volume of the liquid is added to the graduated cylinder. The volume is read from the bottom of the meniscus.^[14]
- **Combined Measurement:** The mass of the cylinder containing the liquid is measured.
- **Calculation:** The mass of the liquid is found by subtracting the mass of the empty cylinder. The density is then calculated by dividing the mass of the liquid by its measured volume.^[14]
^[15] This procedure is typically repeated multiple times to ensure accuracy, and the average value is reported.^[14]

Visualized Experimental Workflow

To illustrate the logical flow of determining these fundamental physical properties, the following diagram outlines a generalized experimental workflow.



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Caption: Generalized workflow for determining the physical properties of bis(4-aminocyclohexyl)methane.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Bis(4-aminocyclohexyl)methane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110537#physical-properties-of-bis-4-aminocyclohexyl-methane]

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